

Physicochemical Profiling of 4-Fluoro-5-hydroxy-2-methylbenzamide: A Technical Guide

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Compound of Interest

Compound Name: 4-Fluoro-5-hydroxy-2-methylbenzamide

Cat. No.: B8130904

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CAS Registry Number: 2270905-39-8 Molecular Formula: C

H

FNO

Molecular Weight: 169.15 g/mol [\[1\]](#)

Executive Summary

4-Fluoro-5-hydroxy-2-methylbenzamide is a functionalized benzamide derivative characterized by a tri-substituted benzene ring. Its structural core—combining a primary amide, an ortho-methyl group, and a fluorinated phenol moiety—positions it as a critical scaffold in medicinal chemistry, particularly as a potential metabolite of androgen receptor antagonists or as a synthetic intermediate for kinase inhibitors.

This guide provides a rigorous physicochemical profile, detailing the compound's solubility, ionization behavior, and solid-state characteristics. It moves beyond static data to provide the methodological logic required for its experimental validation in drug development workflows.

Chemical Identity & Structural Analysis[2]

The molecule features a dense substitution pattern that dictates its reactivity and physical behavior. The 2-methyl group provides steric protection to the amide bond, potentially enhancing metabolic stability against hydrolysis compared to non-methylated analogues. The 4-fluoro-5-hydroxy motif introduces a unique electronic push-pull system, where the fluorine atom (electron-withdrawing) acidifies the adjacent phenolic hydroxyl group.

Key Physicochemical Parameters[3][4][5][6][7][8][9]

Parameter	Value / Description	Source/Note
IUPAC Name	4-Fluoro-5-hydroxy-2-methylbenzamide	Standard Nomenclature
SMILES	<chem>CC1=CC(=C(C=C1C(=O)N)O)F</chem>	ChemScene [1]
LogP (Calc)	0.94	Moderate Lipophilicity [1]
TPSA	63.32 Å	Polar Surface Area [1]
H-Bond Donors	2 (Amide -NH, Phenol -OH)	Structural Count
H-Bond Acceptors	2 (Amide C=O, Phenol -O-)	Structural Count
pKa (Acidic)	~8.8 – 9.2 (Predicted)	Phenolic OH (acidified by ortho-F)
Melting Point	190 – 225 °C (Predicted range)	Solid-state crystalline lattice

Physicochemical Properties & Behavior[2][3][5]

Solubility & Lipophilicity

With a calculated LogP of ~0.94, the compound resides in the "sweet spot" for oral bioavailability (Rule of 5 compliant) but leans towards low aqueous solubility in its neutral form.

- **Aqueous Solubility:** Expected to be low (< 1 mg/mL) at neutral pH due to the aromatic ring and lipophilic methyl/fluoro substituents.
- **pH-Dependent Solubility:** Solubility will increase significantly at pH > 10, where the phenolic hydroxyl group deprotonates (forming the phenolate anion).
- **Organic Solvents:** Highly soluble in DMSO, Methanol, and Ethyl Acetate; moderately soluble in Dichloromethane.

Ionization (pKa)

The phenolic hydroxyl group at position 5 is the primary ionization center.

- **Effect of Fluorine:** The fluorine atom at position 4 is ortho to the hydroxyl group. Through the inductive effect (-I), fluorine withdraws electron density, stabilizing the phenoxide anion and lowering the pKa relative to unsubstituted phenol (pKa ~10).
- **Estimated pKa:** The pKa is expected to shift down to the 8.8–9.2 range. This is critical for formulation, as the compound may exist as a mixture of neutral and ionized species in the intestinal environment (pH 7-8).

Analytical Characterization Strategies

Validating the identity of **4-Fluoro-5-hydroxy-2-methylbenzamide** requires detecting specific spectral signatures arising from the Fluorine-Hydrogen interactions.

Nuclear Magnetic Resonance (NMR)[10]

- **¹H NMR (DMSO-d₆):**
 - **Amide Protons:** Two broad singlets (or one broad peak) around 7.0–8.0 ppm.
 - **Phenolic Proton:** A singlet (often broad) around 9.5–10.5 ppm, disappearing upon D

O exchange.

- Aromatic Protons: Two singlets (or doublets with small coupling) for H-3 and H-6.
 - Critical Feature: The proton at position 3 (ortho to F) will show a characteristic coupling (typically 6–10 Hz).
- Methyl Group: A sharp singlet at 2.2–2.4 ppm.
- F NMR: A single signal around -110 to -130 ppm.

Mass Spectrometry (LC-MS)

- Ionization: ESI+ (M+H)
= 170.15 m/z; ESI- (M-H)
= 168.15 m/z.
- Fragmentation: Expect neutral loss of NH (17 Da) from the amide or CO (28 Da) from the phenol moiety.

Experimental Protocols

Protocol A: Potentiometric pKa Determination

Rationale: Accurate pKa is essential for predicting absorption and solubility profiling.

- Preparation: Dissolve 2 mg of the compound in a co-solvent mixture (e.g., 30% Methanol/Water) to ensure initial solubility.
- Titration: Titrate with 0.1 M KOH using a standardized potentiometric titrator (e.g., Sirius T3 or similar) under inert gas (N₂) to prevent carbonate formation.

- Data Processing: Perform a Yasuda-Shedlovsky extrapolation to determine the aqueous pKa (at 0% solvent).
- Validation: The titration curve should show a single inflection point corresponding to the phenolic deprotonation.

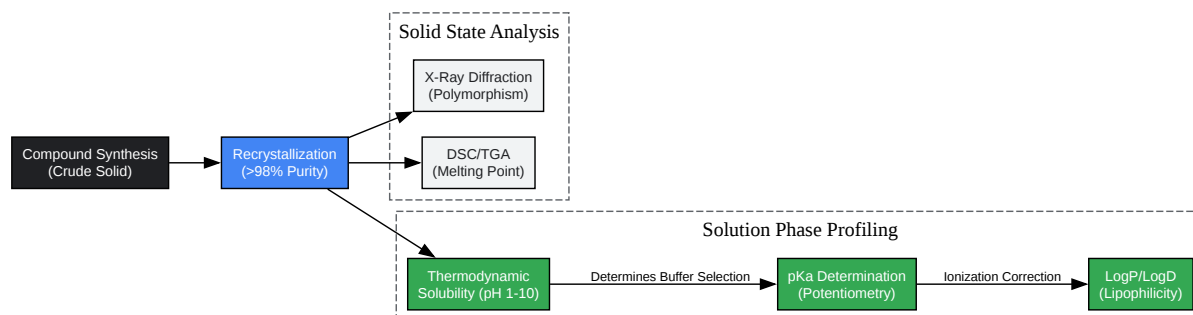
Protocol B: Thermodynamic Solubility (Shake-Flask)

Rationale: Kinetic solubility often overestimates true solubility; thermodynamic data is required for formulation.

- Saturation: Add excess solid compound (~5 mg) to 1 mL of buffer (pH 1.2, 6.8, and 7.4) in glass vials.
- Equilibration: Shake at 37°C for 24 hours.
- Separation: Centrifuge at 10,000 rpm for 10 minutes or filter through a 0.22 μ m PVDF filter (pre-saturated to minimize adsorption).
- Quantification: Analyze the filtrate via HPLC-UV (254 nm). Calculate concentration against a standard curve prepared in DMSO.

Visualization: Characterization Workflow

The following diagram outlines the logical flow for fully characterizing this compound, distinguishing between solid-state and solution-phase analysis.



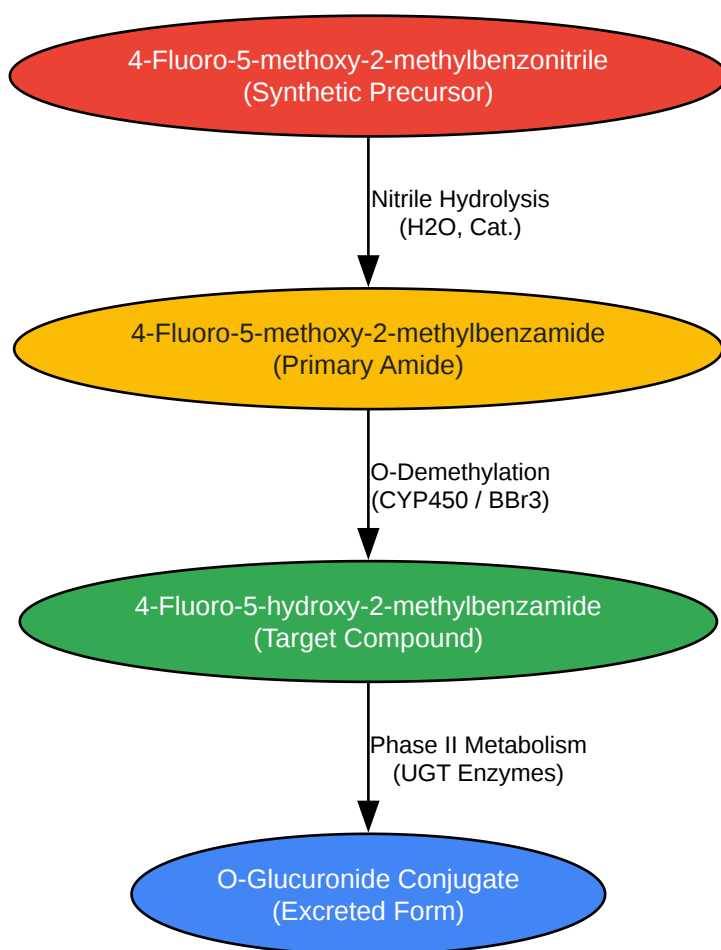
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Figure 1: Integrated workflow for the physicochemical characterization of **4-Fluoro-5-hydroxy-2-methylbenzamide**, ensuring data integrity from solid state to solution behavior.

Biological Relevance & Metabolic Pathway

This compound is structurally significant as a potential Phase I metabolite. The metabolic hydrolysis of a nitrile precursor or the oxidative defluorination of related drugs often yields this scaffold.

- **Glucuronidation:** The exposed phenolic -OH (Position 5) is a "soft spot" for Phase II metabolism. In vivo, this site is rapidly conjugated by UDP-glucuronosyltransferases (UGTs), increasing water solubility for renal excretion.
- **Signaling:** The diagram below illustrates the potential metabolic generation of this compound from a hypothetical nitrile precursor (a common synthetic route).



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Figure 2: Synthetic and metabolic pathway illustrating the generation and subsequent conjugation of the target benzamide.

References

- MDPI. (2024).[2] Direct Synthesis of 2-(4-Hydroxyphenoxy)benzamide Derivatives. Molecules. Retrieved from [\[Link\]](#)
- National Institutes of Health (NIH). (2006). Crystallographic analysis of Fluorobenzoyl-hydroxy-methylbenzohydrazide derivatives. PMC. Retrieved from [\[Link\]](#)

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- [1. chemscene.com \[chemscene.com\]](https://chemscene.com)
- [2. fishersci.fr \[fishersci.fr\]](https://fishersci.fr)
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